

An In-depth Technical Guide on the Physical and Chemical Properties of Geoside

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Compound of Interest

Compound Name: *Geoside*

Cat. No.: *B1610715*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Geoside, also known as Gein or Eugenyl vicianoside, is a natural phenolic glycoside that has been isolated from various plant sources, including *Stevia rebaudiana* and the herbs of *Geum japonicum*. As a natural compound, it is of interest to researchers in fields such as phytochemistry, pharmacology, and drug discovery. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Geoside**, outlines standard experimental protocols for its study, and presents logical workflows for its characterization and mechanism of action analysis.

Part 1: Physical and Chemical Properties

The fundamental physicochemical properties of a compound are critical for its handling, formulation, and development as a potential therapeutic agent. The properties of **Geoside** are summarized below.

General and Physical Properties

This table summarizes the primary identifiers and key physical characteristics of **Geoside**.

Property	Value	Source(s)
Compound Name	Geoside	
Synonyms	Gein, Eugenyl vicianoside	
CAS Number	585-90-0	
Molecular Formula	C21H30O11	
Physical Description	Powder / Solid	
Melting Point	183-184°C	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol. Estimated water solubility: 1.147e+004 mg/L @ 25°C.	

Computed Molecular Properties

Computational models provide valuable insights into the behavior of a molecule. The following table lists key computed properties for **Geoside**, which are useful in predicting its ADME (absorption, distribution, metabolism, and excretion) profile and potential as a drug candidate.

Property	Value	Source(s)
Molecular Weight	458.46 g/mol	
Exact Mass	458.178812 g/mol	
XLogP3	-1.3	
Hydrogen Bond Donor Count	6	
Hydrogen Bond Acceptor Count	11	
Rotatable Bond Count	8	
Topological Polar Surface Area	168 Å ²	
Heavy Atom Count	32	
Complexity	592	

Part 2: Experimental Protocols

Detailed methodologies are essential for the replication of scientific findings and for the further investigation of a compound's properties.

Isolation and Purification of Geoside

Geoside is a natural product and must be isolated and purified from plant material. The following is a generalized, multi-step protocol based on standard phytochemical techniques.

Objective: To isolate and purify **Geoside** from its natural source (e.g., *Geum japonicum*).

Methodology:

- Extraction:
 - Air-dry and pulverize the plant material (e.g., whole herb) to a coarse powder.
 - Perform extraction using a suitable solvent, such as methanol or ethanol, at room temperature for an extended period (e.g., 48-72 hours), or use accelerated methods like

Soxhlet extraction or ultrasound-assisted extraction.

- Filter the extract to remove solid plant debris.
- Concentrate the filtrate under reduced pressure using a rotary evaporator to yield a crude extract.
- Solvent Partitioning:
 - Suspend the crude extract in water and perform liquid-liquid partitioning with solvents of increasing polarity (e.g., hexane, ethyl acetate, and n-butanol). This step separates compounds based on their polarity. **Geoside**, being a glycoside, is expected to concentrate in the more polar fractions (e.g., ethyl acetate or n-butanol).
- Chromatographic Purification:
 - Subject the target fraction to column chromatography using a stationary phase like silica gel.
 - Elute the column with a gradient solvent system, typically starting with a non-polar solvent and gradually increasing the polarity (e.g., a gradient of ethyl acetate in hexane, followed by methanol in ethyl acetate).
 - Collect fractions and monitor them using Thin Layer Chromatography (TLC) to identify those containing **Geoside**.
 - Pool the fractions containing the pure compound. For higher purity, a subsequent purification step using preparative High-Performance Liquid Chromatography (HPLC) may be employed.
- Crystallization and Final Product:
 - Dissolve the purified **Geoside** powder in a minimal amount of a hot solvent (e.g., methanol or ethanol).
 - Allow the solution to cool slowly to induce crystallization.
 - Filter the crystals and wash them with a cold solvent to remove any remaining impurities.

- Dry the crystals under a vacuum to obtain pure, solid **Geoside**.

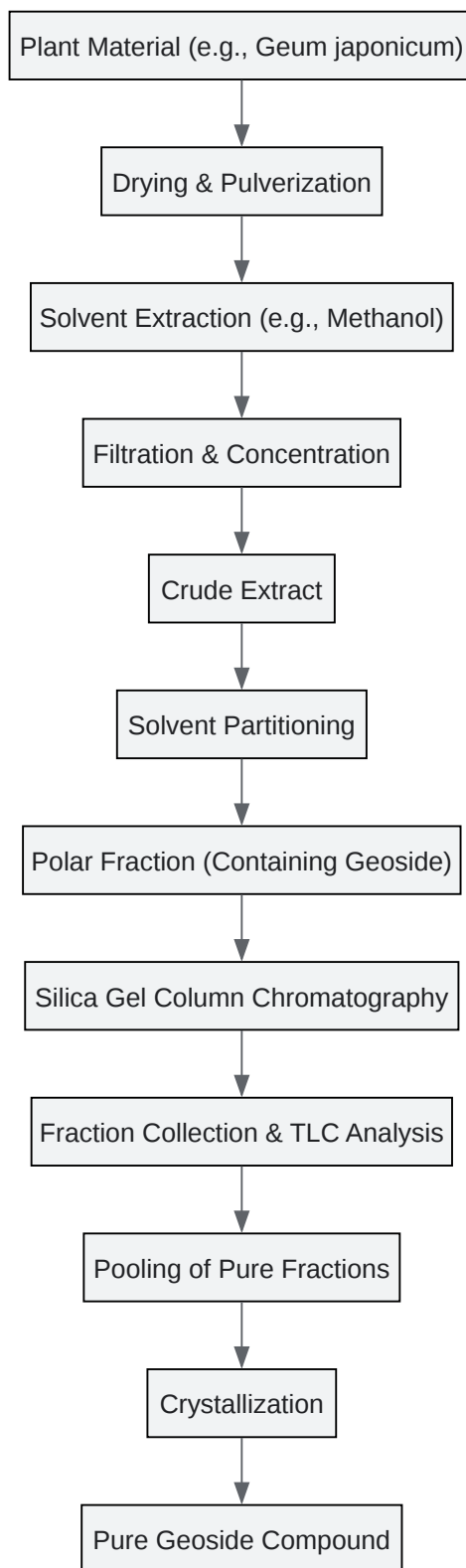


Diagram 1: General Workflow for Isolation and Purification of Geoside

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Diagram 1: General Workflow for Isolation and Purification of **Geoside**.

Structural Characterization

Once purified, the structure of **Geoside** must be confirmed using modern spectrometric techniques.

Objective: To confirm the molecular structure and identity of the purified compound.

Methodology:

- Mass Spectrometry (MS):
 - Utilize High-Resolution Mass Spectrometry (HRMS), such as ESI-QTOF, to determine the exact mass and molecular formula of the compound.
 - Use tandem MS (MS/MS) to induce fragmentation, providing information about the glycosidic linkages and the structure of the aglycone and sugar moieties.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆, Methanol-d₄).
 - Acquire a ¹H NMR spectrum to identify the types and number of protons and their neighboring environments.
 - Acquire a ¹³C NMR spectrum to determine the number and types of carbon atoms in the molecule.
 - Perform 2D NMR experiments (e.g., COSY, HSQC, HMBC) to establish the connectivity between protons and carbons, confirming the complete structural assignment.
- Infrared (IR) and UV-Visible (UV-Vis) Spectroscopy:
 - Obtain an IR spectrum to identify key functional groups, such as hydroxyl (-OH), aromatic (C=C), and ether (C-O-C) bonds.
 - Record a UV-Vis spectrum to identify the presence of chromophores, such as the phenolic ring in the eugenol moiety, which helps in confirming the aromatic substructure.

Part 3: Biological Activity and Signaling Pathways

While **Geoside** is commercially available for research, detailed studies on its specific biological activities and mechanisms of action are not extensively documented in publicly available literature. The biological activity of its aglycone component, eugenol, is well-studied, exhibiting antimicrobial, anti-inflammatory, and antioxidant properties. However, the glycosylation in **Geoside** can significantly alter these activities.

Given the lack of specific pathway information for **Geoside**, the following section outlines a generalized workflow for investigating the mechanism of action of a novel natural compound.

Workflow for Mechanism of Action (MoA) Investigation

This logical workflow is a standard approach in pharmacology and drug development to elucidate how a novel compound exerts its biological effects at the molecular level.

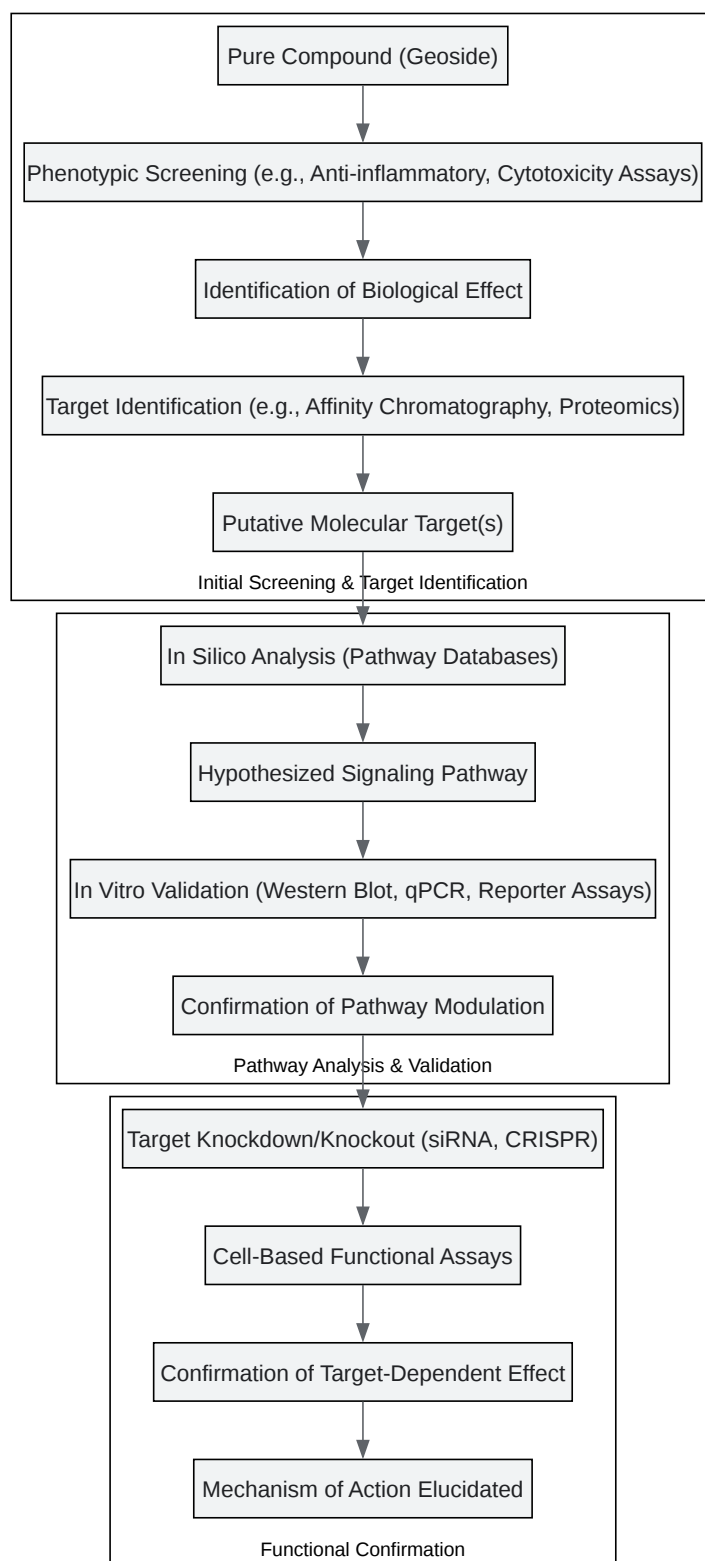


Diagram 2: General Workflow for Investigating the Mechanism of Action

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Diagram 2: General Workflow for Investigating the Mechanism of Action.

Conclusion

Geoside is a phenolic glycoside with well-defined physical and chemical properties. While its specific biological functions and signaling pathways remain an area for future investigation, the methodologies and workflows presented in this guide provide a robust framework for researchers. The provided data tables and experimental protocols serve as a valuable resource for scientists and drug development professionals interested in exploring the therapeutic potential of **Geoside** and other natural products. Further research is necessary to unlock its full pharmacological profile and potential clinical applications.

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